

Application Notes and Protocols: 2-Hydroxyethyl Benzoate in Drug Delivery Systems

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Compound of Interest

Compound Name: 2-Hydroxyethyl benzoate

Cat. No.: B041798

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Disclaimer: Extensive research indicates that **2-Hydroxyethyl Benzoate** is not a commonly utilized component in mainstream drug delivery systems. Its application appears to be limited and is primarily documented as a synthetic intermediate rather than a primary drug carrier or active delivery vehicle. The following information is based on available data and should be considered within this context.

Application Notes

2-Hydroxyethyl benzoate is a chemical compound that has been explored as a precursor in the synthesis of more complex molecules with potential applications in drug delivery.^[1] Its primary role in this context is as a building block in the creation of lipophilic prodrugs or fatty acid derivatives.^[1] These derivatives are designed to improve the therapeutic efficacy of drugs by enhancing their solubility, stability, and cellular uptake.

One notable application is in the synthesis of fatty acid derivatives intended for use in emulsified or multilamellar drug delivery systems.^[1] In this approach, the hydroxyl group of **2-hydroxyethyl benzoate** is reacted with a fatty acid derivative to form a larger, more lipophilic molecule. This modification can facilitate the incorporation of hydrophilic drugs into lipid-based delivery systems, potentially leading to controlled release and targeted delivery.

While not a direct application in drug delivery, it is also relevant to note that **2-hydroxyethyl benzoate** has been identified as a product of the enzymatic degradation of polyethylene

terephthalate (PET).[2][3] This is significant in the broader context of biocompatibility and biodegradation of materials that might be considered for medical applications.

Physicochemical Properties of **2-Hydroxyethyl Benzoate**

Property	Value	Reference
CAS Number	94-33-7	[4][5]
Molecular Formula	C9H10O3	[5]
Molecular Weight	166.17 g/mol	[5]
Appearance	Colorless liquid or solid	[6]
Melting Point	34 °C	[7]

Experimental Protocols

The following protocol is adapted from a patented method for the synthesis of a fatty acid derivative of **2-hydroxyethyl benzoate** for potential use in drug delivery systems.[1]

Objective: To synthesize a lipophilic derivative of **2-hydroxyethyl benzoate** by reacting it with a fatty acid mesylate.

Materials:

- **2-Hydroxyethyl benzoate**
- Sodium hydride (60% dispersion in mineral oil)
- Anhydrous N,N-dimethylformamide (DMF)
- Cis 9-octadecenol mesylate
- Nitrogen gas
- Standard glassware for organic synthesis (round-bottom flask, condenser, etc.)
- Stirring apparatus

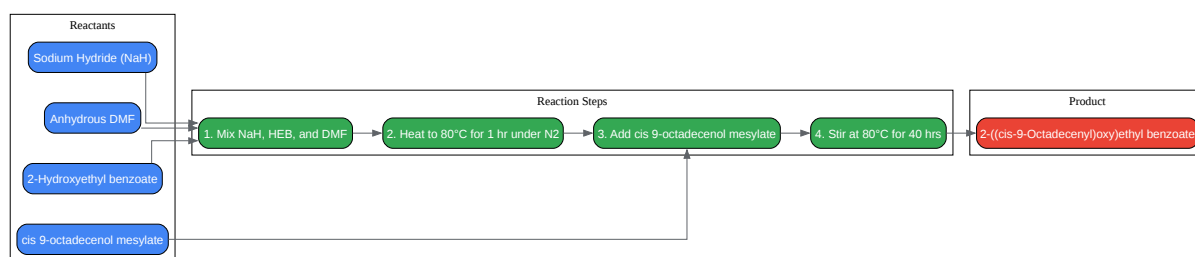
- Heating mantle

Protocol: Synthesis of 2-((cis-9-Octadecenyl)oxy)ethyl benzoate

- Preparation of the Reaction Setup:
 - Assemble a dry, two-necked round-bottom flask equipped with a magnetic stirrer, a condenser, and a nitrogen inlet.
 - Ensure all glassware is thoroughly dried to prevent moisture from interfering with the reaction.
- Reaction Initiation:
 - Under a nitrogen atmosphere, add 0.206 g (5.15×10^{-3} mol) of 60% sodium hydride to 40 ml of anhydrous DMF in the reaction flask.[\[1\]](#)
 - Slowly add 0.86 g (5.15×10^{-3} mol) of **2-hydroxyethyl benzoate** to the suspension.[\[1\]](#)
 - Heat the mixture to 80 °C and stir for 1 hour to ensure the complete formation of the alkoxide.[\[1\]](#)
- Addition of the Fatty Acid Derivative:
 - To the heated mixture, add 1.78 g (5.15×10^{-3} mol) of cis 9-octadecenol mesylate.[\[1\]](#)
 - Continue stirring the reaction mixture at 80 °C for 40 hours.[\[1\]](#)
- Work-up and Purification:
 - After 40 hours, cool the reaction mixture to room temperature.
 - The patent does not specify the work-up procedure, but a typical protocol would involve quenching the reaction with water, followed by extraction with an organic solvent (e.g., ethyl acetate). The organic layers would then be combined, washed with brine, dried over anhydrous sodium sulfate, and concentrated under reduced pressure.

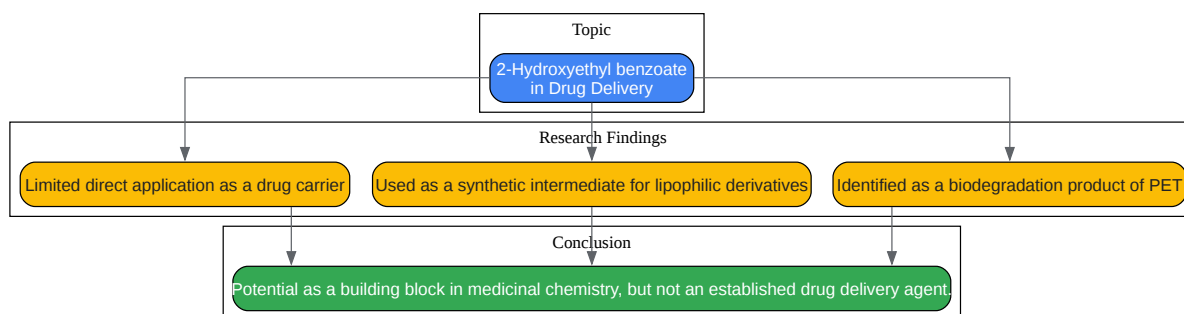
- Purification of the crude product would likely be performed using column chromatography on silica gel.

Visualizations



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Caption: Synthetic workflow for a fatty acid derivative of **2-Hydroxyethyl benzoate**.



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Caption: Summary of findings on **2-Hydroxyethyl benzoate** in drug delivery.

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